

# Chemical structure and properties of Antitumor agent-83

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## Compound of Interest

Compound Name: Antitumor agent-83

Cat. No.: B12390903

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## Antitumor Agent-83: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Antitumor agent-83** is a novel small molecule compound that has demonstrated significant potential as an anticancer agent. Its primary mechanism of action involves the direct activation of the pro-apoptotic protein BAX, a critical gateway to the intrinsic apoptosis pathway. This activation triggers a cascade of events leading to programmed cell death in cancer cells. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Antitumor agent-83**, based on currently available data. It includes a summary of its in vitro efficacy, details on its mechanism of action, and representative experimental protocols for its evaluation.

### Chemical Structure and Properties

**Antitumor agent-83** is a complex organic molecule with the following chemical properties:

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>30</sub> N <sub>6</sub> O <sub>2</sub>
SMILES	<chem>CN(C)C1CCN(CC1)C(=O)C2=CC=C(C=C2)N3C(=O)C(=C(N3)C4=CC=CC=C4)N=NC5=CC=C(C=C5)</chem>
Storage Temperature	-20°C

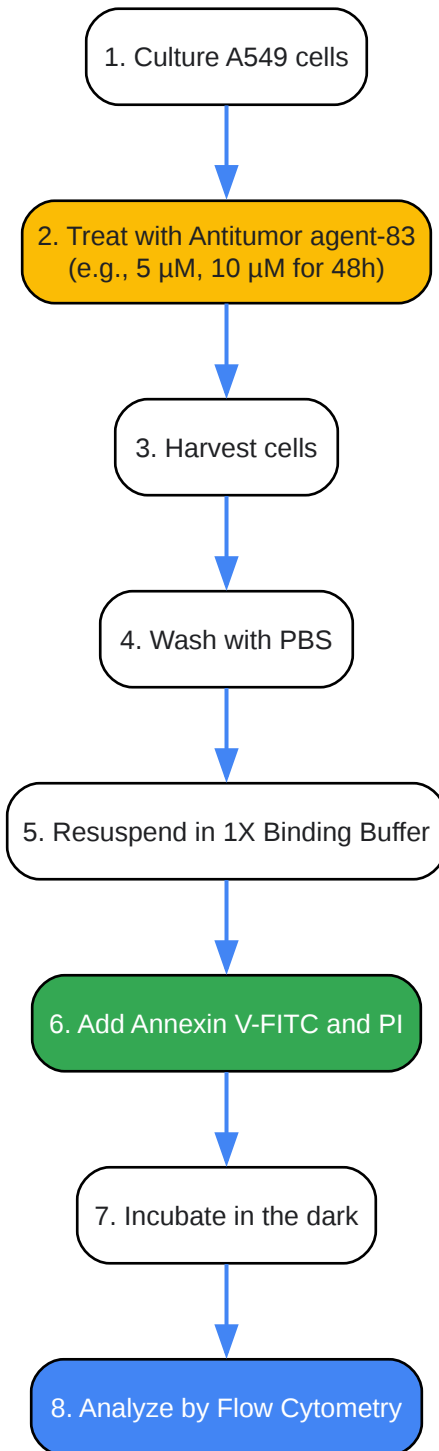
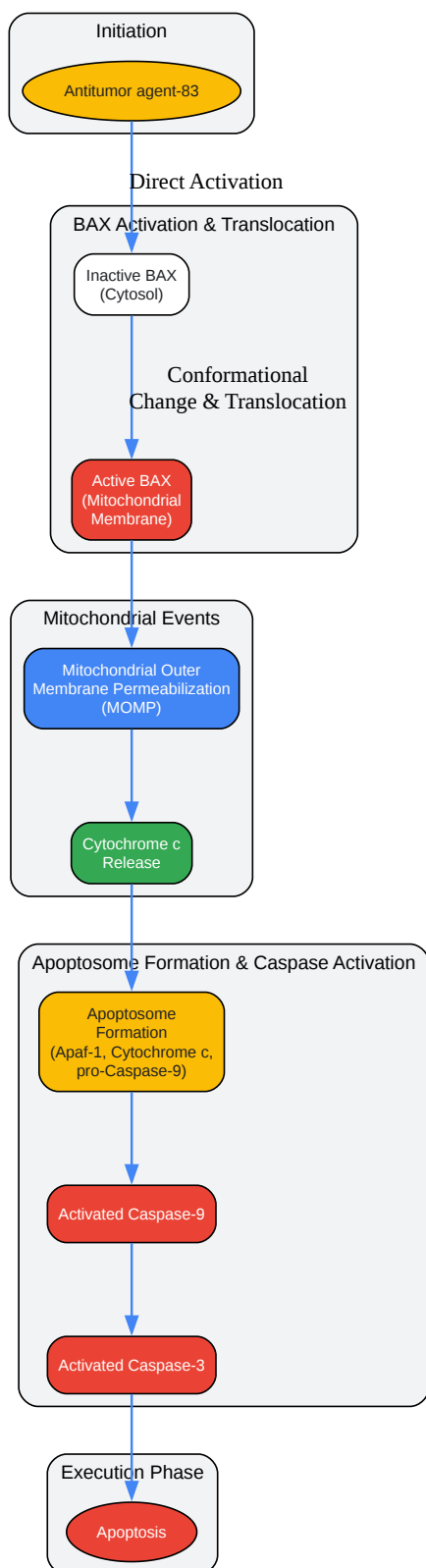
Further physicochemical properties such as melting point, solubility, and pKa are not publicly available at this time.

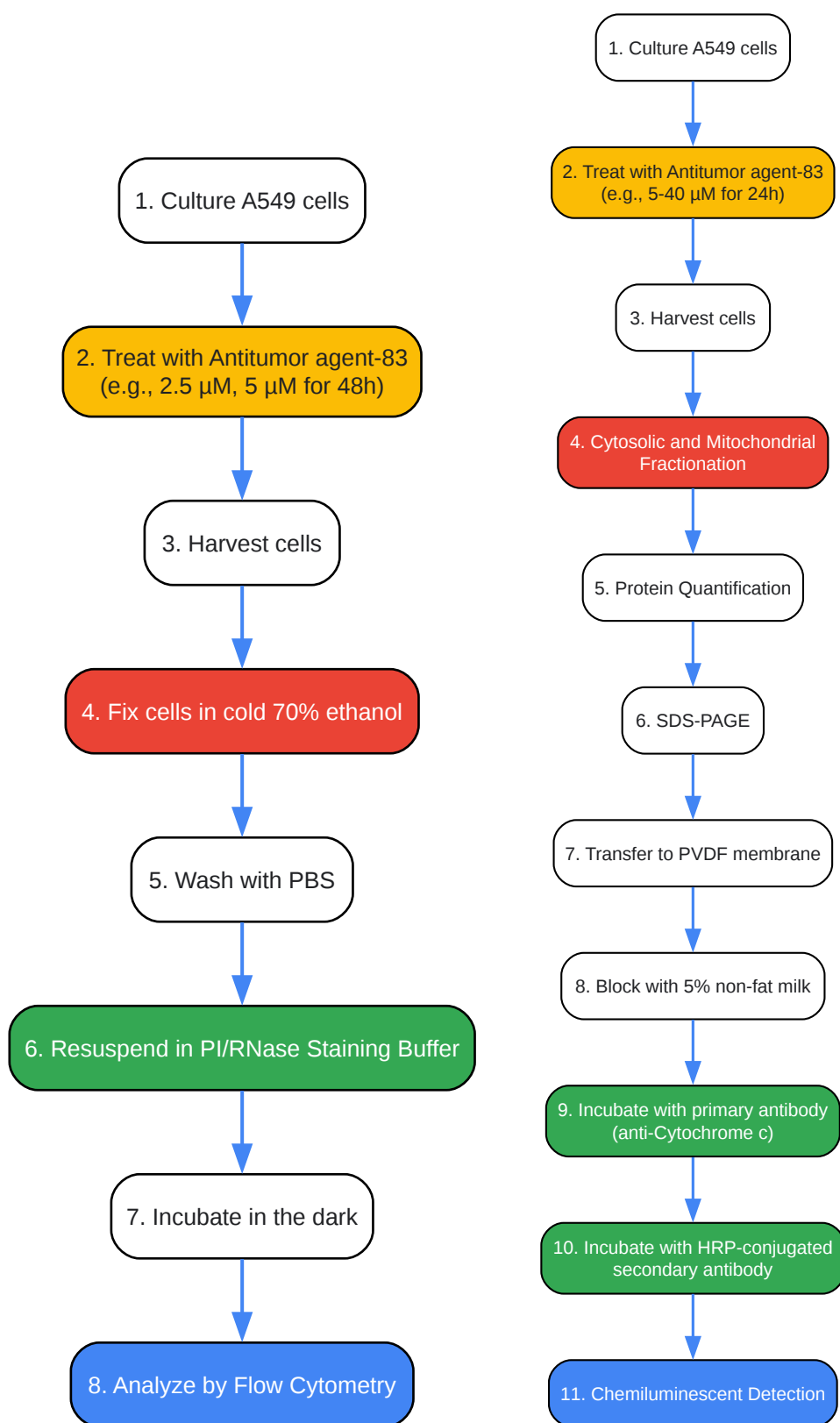
## Mechanism of Action: BAX-Mediated Apoptosis

**Antitumor agent-83** exerts its cytotoxic effects by directly activating the BAX protein.<sup>[1]</sup> In healthy cells, BAX exists in an inactive conformation, primarily in the cytosol. Upon activation by **Antitumor agent-83**, BAX undergoes a conformational change, leading to its translocation to the mitochondrial outer membrane. This triggers the intrinsic pathway of apoptosis.

## Signaling Pathway

The activation of BAX by **Antitumor agent-83** initiates a downstream signaling cascade that culminates in apoptotic cell death.





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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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